An In-depth Technical Guide to 3-Bromo-6-methylpyridin-2-amine

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Compound of Interest

Compound Name: *3-Bromo-6-ethylpyridin-2-amine*

Cat. No.: *B11902349*

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A Note on the Compound: This guide focuses on 3-Bromo-6-methylpyridin-2-amine, a closely related and well-documented analog of the requested **3-Bromo-6-ethylpyridin-2-amine**. The principles, protocols, and applications discussed herein are expected to have significant overlap and relevance for researchers investigating substituted bromopyridines.

Introduction

3-Bromo-6-methylpyridin-2-amine is a halogenated pyridine derivative that serves as a versatile building block in organic synthesis. Its unique substitution pattern, featuring an amine group, a bromine atom, and a methyl group on the pyridine ring, offers multiple reactive sites for constructing more complex molecules. This strategic arrangement of functional groups makes it a valuable intermediate in the synthesis of a wide array of heterocyclic compounds, particularly those with applications in medicinal chemistry and materials science. The strategic placement of its bromine atom and amino group on a pyridine ring allows for a multitude of chemical transformations, including various coupling reactions and the formation of diverse heterocyclic scaffolds.[1][2] These capabilities are crucial for medicinal chemists aiming to design and synthesize molecules with specific biological activities.[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on its utility for researchers and professionals in drug development.

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Physicochemical Properties

The molecular structure of 3-Bromo-6-methylpyridin-2-amine dictates its reactivity and physical characteristics. The electron-withdrawing nature of the bromine atom and the pyridine nitrogen influences the nucleophilicity of the amine group, while the methyl group provides a site for further functionalization.

Property	Value	Source
Molecular Formula	$C_6H_7BrN_2$	[3][4]
Molecular Weight	187.04 g/mol	[3][4]
IUPAC Name	3-bromo-6-methylpyridin-2-amine	[4]
CAS Number	126325-46-0	[4]
Appearance	Solid	[5]
Topological Polar Surface Area	38.9 $Å^2$	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[4]

Synthesis and Reactivity

The synthesis of 3-Bromo-6-methylpyridin-2-amine and its derivatives often involves multi-step reaction sequences. One common synthetic approach is through the amination of a corresponding brominated pyridine precursor. For instance, a palladium-catalyzed cross-coupling reaction is a well-established method for forming the C-N bond in related aminopyridine structures.[6]

This protocol outlines a general procedure for the synthesis of aminopyridines, which can be adapted for 3-Bromo-6-methylpyridin-2-amine.

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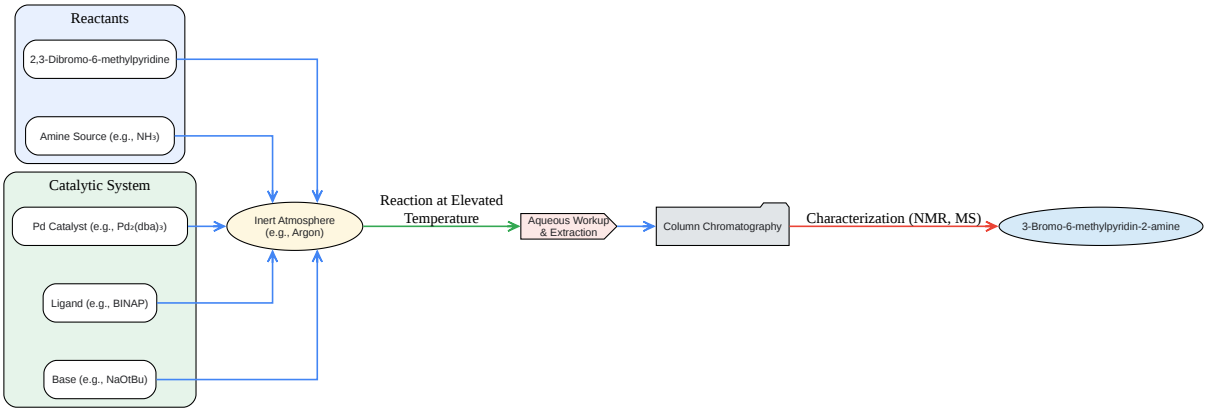

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Caption: Generalized workflow for the synthesis of 3-Bromo-6-methylpyridin-2-amine.

- Reaction Setup: In a reaction vessel, combine the starting halopyridine (e.g., 2,3-dibromo-6-methylpyridine), a palladium catalyst such as tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$), a suitable ligand like (±)-2,2'-bis(diphenylphosphino)-1,1'-binaphthyl (BINAP), and a base, for example, sodium tert-butoxide (NaOtBu).[6]
- Inert Atmosphere: Purge the vessel with an inert gas, such as argon, to prevent oxidation of the catalyst and reagents.[6]
- Solvent and Amine Source: Add a suitable solvent and the amine source.

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- Reaction Conditions: Heat the reaction mixture to the appropriate temperature and monitor the progress of the reaction using techniques like Thin Layer Chromatography (TLC).
- Workup and Purification: Upon completion, cool the reaction mixture and perform an aqueous workup. Extract the product with an organic solvent. The crude product is then purified, typically by column chromatography, to yield the pure 3-Bromo-6-methylpyridin-2-amine.
- Characterization: Confirm the structure and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Applications in Drug Discovery and Organic Synthesis

3-Bromo-6-methylpyridin-2-amine is a key intermediate in the synthesis of various biologically active molecules. Its utility stems from the ability to selectively functionalize the pyridine ring at the bromine and amine positions.

This compound is instrumental in research focused on neurological disorders and is being explored for its potential in developing new anti-inflammatory and antimicrobial drugs.[1][2] The pyridine scaffold is a common motif in many approved drugs, and substituted pyridines like 3-Bromo-6-methylpyridin-2-amine are crucial for creating new chemical entities with desired pharmacological profiles.

The bromine atom on the pyridine ring is particularly amenable to palladium-catalyzed Suzuki cross-coupling reactions. This allows for the introduction of a wide range of aryl and heteroaryl groups, leading to the synthesis of novel pyridine derivatives with potential therapeutic applications, including anti-tumor, anti-viral, and anti-diabetic activities.[7]

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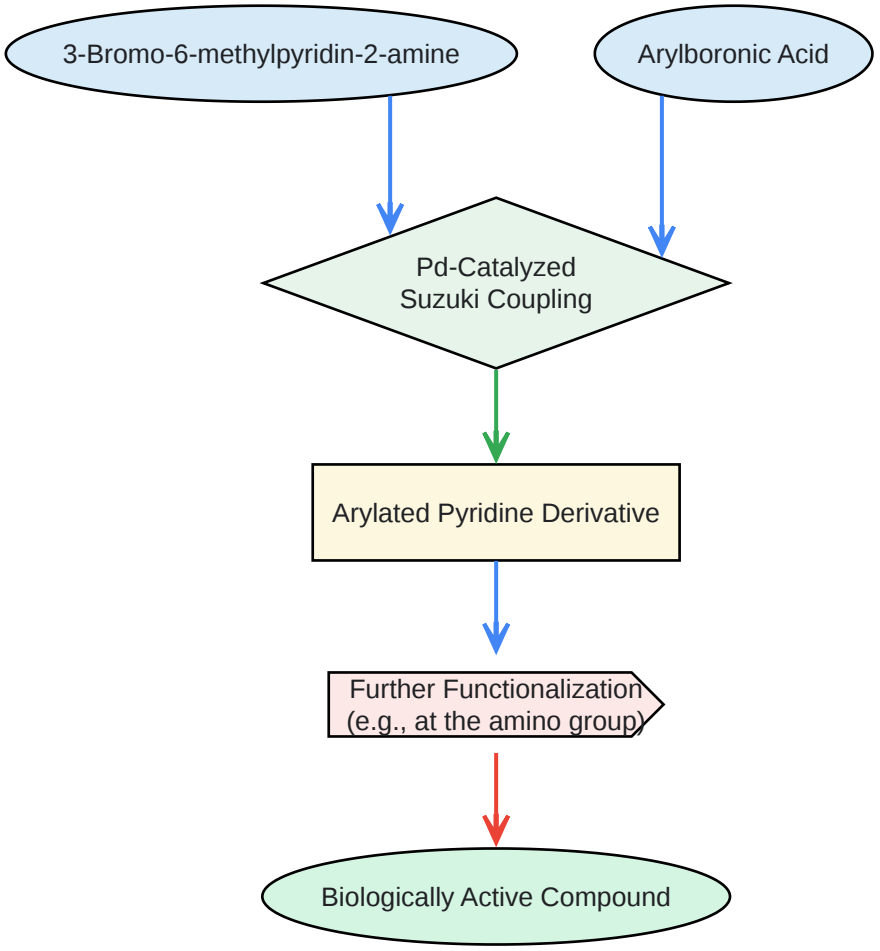

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Caption: Application of 3-Bromo-6-methylpyridin-2-amine in Suzuki coupling.

Safety and Handling

As with any halogenated organic compound, proper safety precautions must be observed when handling 3-Bromo-6-methylpyridin-2-amine.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed.[4]
- Skin Irritation: Causes skin irritation.[4]
- Eye Irritation: Causes serious eye irritation.[4]

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- Respiratory Irritation: May cause respiratory irritation.[4]

Recommended Handling Procedures:

- Use in a well-ventilated area or under a fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[8]
- Avoid breathing dust, fumes, or vapors.[9]
- Wash hands thoroughly after handling.[8]
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[10]

First Aid Measures:

- If Swallowed: Rinse mouth and seek medical attention.[11]
- If on Skin: Wash with plenty of soap and water.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8]
- If Inhaled: Move person to fresh air and keep comfortable for breathing.[8]

Conclusion

3-Bromo-6-methylpyridin-2-amine is a valuable and versatile chemical intermediate with significant applications in organic synthesis and drug discovery. Its unique structural features allow for a wide range of chemical transformations, making it a key building block for the creation of novel compounds with potential therapeutic value. A thorough understanding of its properties, synthesis, and safe handling is essential for researchers and scientists working in these fields.

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